

Indium Triiodide: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: *Indium triiodide*

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This technical guide provides an in-depth overview of the core physicochemical properties of **indium triiodide** (InI_3), a compound of increasing interest in materials science and as a precursor in various synthetic applications. This document presents its key quantitative data, outlines a standard experimental protocol for density determination, and illustrates a common synthetic pathway.

Core Physicochemical Data

The fundamental properties of **indium triiodide** are summarized in the table below, providing a quick reference for researchers. These values represent the most consistently reported data in the peer-reviewed literature and chemical databases.

Property	Value	Notes
Molecular Formula	InI_3	
Molecular Weight	495.53 g/mol	[1] [2] [3] [4]
Density	4.69 g/cm ³	[2] [3] [5]
	4.66 g/cm ³ at 25 °C [6]	
	4700 kg/m ³	
Appearance	Yellow to dark yellow or magenta powder/lump	[2] [3]
Melting Point	210 °C	[2] [3] [5]
CAS Number	13510-35-5	[1] [2] [3] [6]

Experimental Protocol: Density Determination via Gas Pycnometry

The density of **indium triiodide** powder can be accurately determined using a gas pycnometer, which measures the volume of the solid material by detecting the pressure change of a displaced inert gas, typically helium. This method is non-destructive and highly precise for solid samples.

Objective: To determine the skeletal density of a given **indium triiodide** sample.

Materials:

- **Indium triiodide** powder (anhydrous, ≥99.99% purity)
- Gas pycnometer (e.g., a helium pycnometer)
- Analytical balance (readable to 0.0001 g)
- Sample cell of appropriate volume
- Spatula

- Inert gas (ultra-high purity helium)

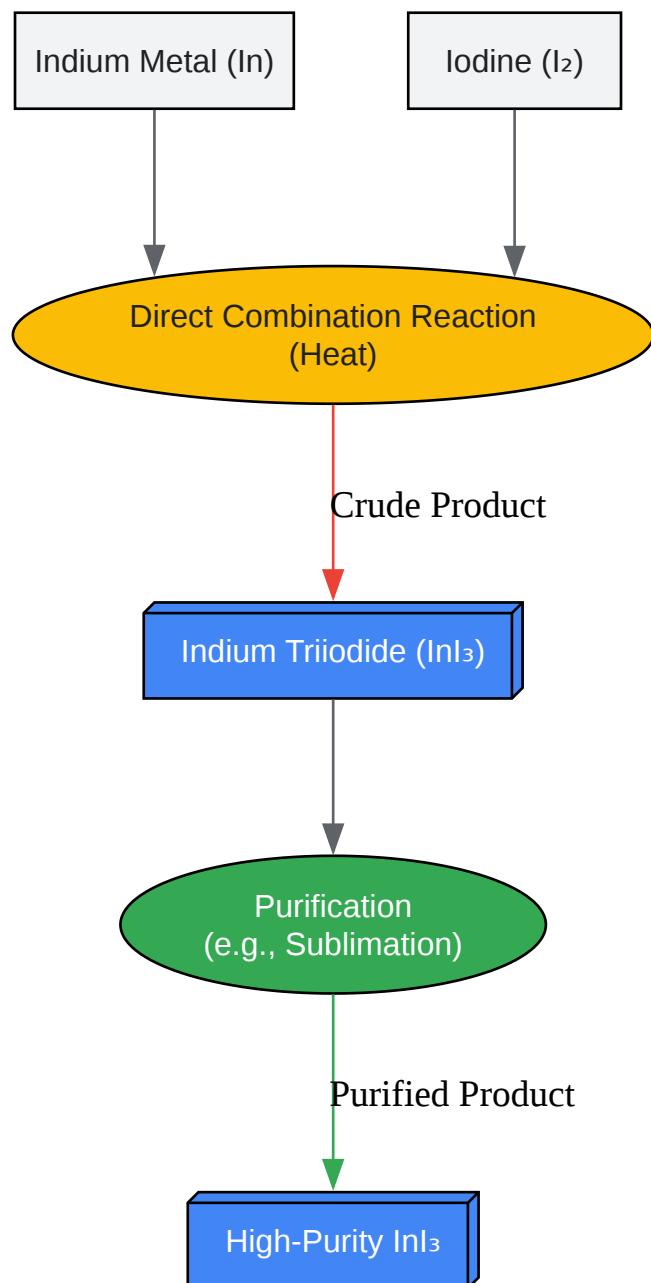
Methodology:

- Calibration:
 - Calibrate the gas pycnometer according to the manufacturer's instructions using a certified calibration sphere of known volume.
 - Perform a series of calibration runs until the measured volume of the sphere is within the specified tolerance of its certified volume.
- Sample Preparation:
 - Ensure the **indium triiodide** sample is completely dry, as moisture can affect the accuracy of the measurement. This can be achieved by drying the sample in a vacuum oven at a suitable temperature below its melting point.
 - Weigh the empty, clean sample cell on the analytical balance and record the mass (m_{cell}).
 - Carefully add the **indium triiodide** powder to the sample cell. The cell should be filled to between one-third and two-thirds of its volume for optimal results.
 - Weigh the sample cell containing the **indium triiodide** powder and record the total mass (m_{total}).
 - Calculate the mass of the sample (m_{sample}) by subtracting the mass of the empty cell:
$$m_{\text{sample}} = m_{\text{total}} - m_{\text{cell}}$$
- Measurement:
 - Place the loaded sample cell into the analysis chamber of the gas pycnometer.
 - Seal the chamber and initiate the analysis sequence. The instrument will typically perform a series of purges with the analysis gas (helium) to remove any adsorbed atmospheric gases from the sample surface.

- The instrument will then proceed with the volume measurement by pressurizing the reference chamber, expanding the gas into the sample chamber, and measuring the resulting equilibrium pressure.
 - The volume of the sample (V_{sample}) is calculated by the instrument's software based on the pressure changes and the known volumes of the reference and sample chambers.
 - It is recommended to perform multiple measurement cycles (e.g., 5-10) for the same sample to ensure the stability and reproducibility of the result.
- Data Analysis:
 - The density (ρ) of the **indium triiodide** is calculated using the formula: $\rho = m_{\text{sample}} / V_{\text{sample}}$
 - The final density is reported as the average of the values obtained from the repeated measurement cycles. The standard deviation should also be reported to indicate the precision of the measurement.

Synthetic Pathway of Indium Triiodide

The following diagram illustrates a common and direct method for the synthesis of **indium triiodide**, which involves the reaction of elemental indium with iodine.



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Caption: A workflow diagram for the synthesis of **indium triiodide**.

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